

2-Methoxyethoxymethyl Chloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethoxymethyl chloride

Cat. No.: B142252

[Get Quote](#)

Introduction

2-Methoxyethoxymethyl chloride, commonly abbreviated as MEM chloride, is a crucial reagent in modern organic synthesis, primarily utilized as a protecting group for alcohols and other sensitive functional groups.^{[1][2]} Its widespread application in the synthesis of complex molecules, including pharmaceuticals and natural products, stems from the stability of the resulting MEM ether across a broad spectrum of reaction conditions and the ability to deprotect it under specific, mild acidic conditions.^[1] This technical guide provides an in-depth overview of the physical properties, synthesis, and applications of **2-Methoxyethoxymethyl chloride**, tailored for researchers, scientists, and professionals in drug development.

Core Properties and Specifications

The fundamental physicochemical properties of **2-Methoxyethoxymethyl chloride** are summarized in the table below, providing a quick reference for experimental design and implementation.

| Property | Value | Source |
|---------------------------------------|--|--------|
| CAS Number | 3970-21-6 | [1][3] |
| Molecular Formula | C4H9ClO2 | |
| Molecular Weight | 124.57 g/mol | [4] |
| Appearance | Colorless to almost colorless clear liquid | [3] |
| Boiling Point | 50-52 °C at 13 mmHg | [4] |
| Density | 1.091 g/mL at 25 °C | [5][4] |
| Refractive Index (n _{20/D}) | 1.427 | [5][4] |
| Flash Point | 54 °C (129.2 °F) - closed cup | [4] |
| Solubility | Hydrolyzes with water | [5] |
| Storage Temperature | 2-8°C | [4] |

Synthesis and Purification Protocols

The synthesis of **2-Methoxyethoxymethyl chloride** is a well-established procedure in organic chemistry. The following section details a classical preparative route and a common purification method.

Experimental Protocol: Synthesis of 2-Methoxyethoxymethyl Chloride

This protocol is based on the chloromethylation of 2-methoxyethanol.

Materials:

- 2-Methoxyethanol
- Paraformaldehyde or s-trioxane
- Anhydrous hydrogen chloride (HCl) gas

- Pentane
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a suitable reaction vessel equipped with a gas inlet tube and a stirrer, combine 2-methoxyethanol and paraformaldehyde (or s-trioxane).
- With continuous stirring, bubble a stream of dry hydrogen chloride gas through the mixture. Continue the HCl addition until a clear solution is obtained.
- Upon completion of the reaction, dilute the mixture with pentane.
- Dry the organic layer over anhydrous magnesium sulfate for approximately 3 hours at 5°C.
- Filter to remove the drying agent.
- Evaporate the pentane under reduced pressure.
- The resulting residue is then purified by fractional distillation in a vacuum to yield **2-Methoxyethoxymethyl chloride**.[\[2\]](#)

Experimental Protocol: Purification of 2-Methoxyethoxymethyl Chloride

This protocol is intended for purifying commercially available or synthesized **2-Methoxyethoxymethyl chloride** that may contain impurities such as methoxyethanol, formaldehyde, and HCl.[\[2\]](#)

Materials:

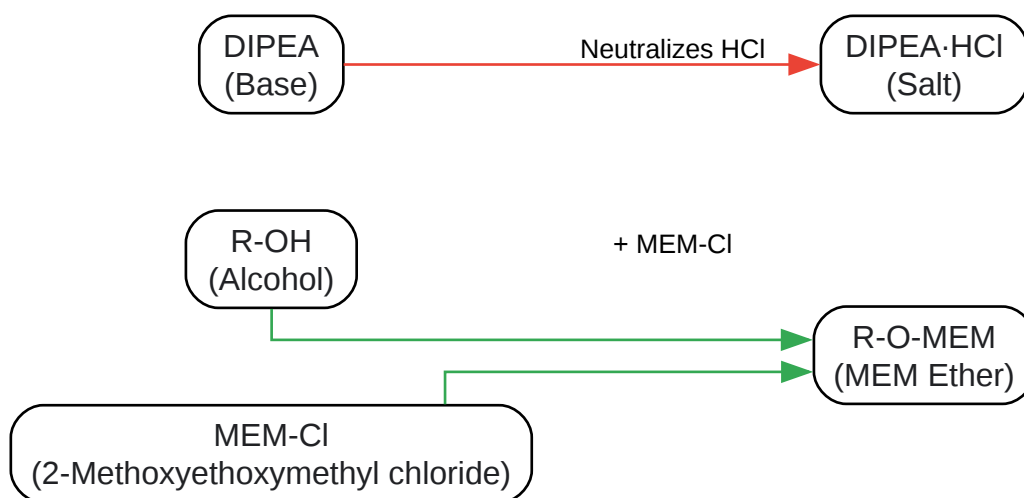
- Impure **2-Methoxyethoxymethyl chloride**
- Apparatus for fractional distillation under vacuum

Procedure:

- Set up a fractional distillation apparatus suitable for vacuum distillation.
- Charge the distillation flask with the impure **2-Methoxyethoxymethyl chloride**.
- Carefully apply vacuum and heat to the distillation flask.
- Collect the fraction that distills at 50-52 °C under a pressure of 13 mmHg. This fraction corresponds to the purified **2-Methoxyethoxymethyl chloride**.^{[5][4]}
- Store the purified product at 2-8°C under an inert atmosphere to prevent degradation due to moisture sensitivity.^[4]

Application in Organic Synthesis: Protection of Alcohols

A primary application of **2-Methoxyethoxymethyl chloride** is the protection of hydroxyl groups. The MEM group is introduced by reacting an alcohol with MEM chloride in the presence of a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA).^[1] This reaction forms a stable MEM ether, effectively masking the reactive hydroxyl group during subsequent synthetic steps.



[Click to download full resolution via product page](#)

Caption: Protection of an alcohol using MEM-Cl.

The subsequent removal of the MEM protecting group, or deprotection, is typically achieved under mild acidic conditions, for instance, using Lewis acids or Brønsted acids, which regenerates the original hydroxyl group.[1]

Safety Information

2-Methoxyethoxymethyl chloride is a hazardous chemical and must be handled with appropriate safety precautions. It is a flammable liquid and vapor.[3][4][6] It is fatal if swallowed, in contact with skin, or if inhaled, and may cause cancer.[3][6] It is crucial to work in a well-ventilated area, preferably a fume hood, and to use personal protective equipment, including gloves, safety goggles, and a lab coat.[4][6] Always consult the Safety Data Sheet (SDS) before handling this compound.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxyethoxymethyl chloride | 3970-21-6 | Benchchem [benchchem.com]
- 2. 2-Methoxyethoxymethyl chloride | 3970-21-6 [chemicalbook.com]
- 3. 2-Methoxyethoxymethyl Chloride | 3970-21-6 | TCI AMERICA [tcichemicals.com]
- 4. 2-甲氧基乙氧基甲基氯 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 5. chemwhat.com [chemwhat.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Methoxyethoxymethyl Chloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142252#2-methoxyethoxymethyl-chloride-cas-number-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com